

# Benchmarking the mechanical properties of PDEGA-plasticized PLLA against other plasticizers

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## Compound of Interest

Compound Name: Diethylene glycol adipate

Cat. No.: B1329770

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## Benchmarking the Mechanical Properties of Plasticized PLLA: A Comparative Guide

### Introduction

Poly(lactic acid) (PLLA) is a biodegradable and biocompatible thermoplastic polyester with a wide range of applications in the biomedical and pharmaceutical fields. However, its inherent brittleness, characterized by low elongation at break and high modulus, often limits its use in applications requiring flexibility. Plasticization is a common strategy to overcome these limitations. This guide provides a comparative analysis of the mechanical properties of PLLA plasticized with various agents, offering a benchmark for researchers and drug development professionals. The data presented is compiled from multiple studies to provide a broad overview of the effects of different plasticizers on the tensile strength, elongation at break, Young's modulus, and impact strength of PLLA.

### Data Presentation: Mechanical Properties of Plasticized PLLA

The following tables summarize the quantitative data on the mechanical properties of PLLA with different plasticizers. It is important to note that the results are sourced from various

studies, and direct comparisons may be influenced by differences in PLLA grades, plasticizer concentrations, and processing methods.

Table 1: Tensile Strength of Plasticized PLLA

| Plasticizer                       | Concentration (wt%) | Tensile Strength (MPa)     | Change from Neat PLLA (%) |
|-----------------------------------|---------------------|----------------------------|---------------------------|
| Neat PLLA                         | 0                   | 52.1 - 56.61               | -                         |
| Glycerol                          | 15 - 30             | 14.55 (improved with oils) | -72% (approx.)            |
| Tributyrin                        | -                   | -                          | -                         |
| Trilaurin                         | -                   | -                          | -                         |
| Tristearin                        | -                   | -                          | -                         |
| Poly(ethylene glycol) (PEG)       | 5 - 10              | Decreased with addition    | Variable                  |
| Acetyl triethyl citrate (ATEC)    | 3                   | 35.0                       | -32.8%                    |
| Epoxidized soybean oil (ESO)      | 15                  | Reduced by 21%             | -21%                      |
| Triacetine                        | -                   | -                          | -                         |
| Tributyl citrate (TBC)            | 10 - 20             | 14 - 22                    | -57.8% to -75.3%          |
| Oligomeric lactic acid (OLA)      | -                   | Decreased                  | Variable                  |
| Dioctyl adipate (DOA)             | -                   | Decreased                  | Variable                  |
| Acetyl tributyl citrate (ATBC)    | 20                  | -                          | -                         |
| Epoxidized cardanol acetate (ECA) | 15                  | 41.9                       | -19.6%                    |
| Tween® 20                         | 20                  | -                          | -                         |
| Tween® 80                         | 20                  | -                          | -                         |

Table 2: Elongation at Break of Plasticized PLLA

| Plasticizer                       | Concentration (wt%) | Elongation at Break (%) | Change from Neat PLLA (%) |
|-----------------------------------|---------------------|-------------------------|---------------------------|
| Neat PLLA                         | 0                   | 2.5 - 13.7              | -                         |
| Glycerol                          | 8 - 30              | 141.02 - 143            | +927% to +5620%           |
| Tributyrin                        | -                   | Increased               | -                         |
| Poly(ethylene glycol) (PEG)       | up to 20            | Increased               | Variable                  |
| Acetyl triethyl citrate (ATEC)    | 3                   | 232.0                   | +1600% (approx.)          |
| Epoxidized soybean oil (ESO)      | 15                  | Higher than neat PLLA   | -                         |
| Tributyl citrate (TBC)            | 10 - 20             | 160 - 190               | +1067% to +1288%          |
| Adipate Esters                    | -                   | 126 - 148               | +820% to +989%            |
| Oligomeric lactic acid (OLA)      | up to 25            | up to 300               | up to +2097%              |
| Acetyl tributyl citrate (ATBC)    | 15 - 20             | 82 - 250                | +500% to +1725%           |
| Epoxidized cardanol acetate (ECA) | 15                  | 336.6                   | +2357%                    |
| Tween® 20 / Tween® 80             | 20                  | ~180                    | ~+1214%                   |

Table 3: Young's Modulus of Plasticized PLLA

| Plasticizer                  | Concentration (wt%) | Young's Modulus (GPa) | Change from Neat PLLA (%) |
|------------------------------|---------------------|-----------------------|---------------------------|
| Neat PLLA                    | 0                   | 2.59 - 3.4            | -                         |
| Poly(ethylene glycol) (PEG)  | 5 - 10              | Decreased             | Variable                  |
| Tributyl citrate (TBC)       | 10                  | Decreased by ~20%     | -20%                      |
| Oligomeric lactic acid (OLA) | -                   | Decreased             | Variable                  |
| Dioctyl adipate (DOA)        | -                   | Decreased             | Variable                  |

Table 4: Impact Strength of Plasticized PLLA

| Plasticizer                  | Concentration (wt%) | Impact Strength (kJ/m <sup>2</sup> ) | Change from Neat PLLA (%) |
|------------------------------|---------------------|--------------------------------------|---------------------------|
| Neat PLLA                    | 0                   | 40 J/m (unit conversion needed)      | -                         |
| Epoxidized Palm Oil (EPO)    | 15                  | Doubled from neat PLLA               | +100%                     |
| Epoxidized Soybean Oil (ESO) | 5                   | Slight improvement                   | -                         |
| Glycerol & Oils              | -                   | 13.44% improvement                   | +13.44%                   |

## Experimental Protocols

Detailed methodologies for the key experiments cited are crucial for reproducing and comparing results.

## Tensile Testing

Tensile properties such as tensile strength, elongation at break, and Young's modulus are typically determined using a universal testing machine.

- **Standard:** ASTM D638 or ISO 527 are commonly followed standards for testing the tensile properties of plastics.
- **Specimen Preparation:** Dog-bone shaped specimens are prepared by injection molding or compression molding of the PLLA/plasticizer blend. The dimensions of the specimens are specified by the chosen standard.
- **Testing Procedure:** The specimen is mounted in the grips of the universal testing machine. A constant rate of crosshead displacement is applied, and the force and displacement are recorded until the specimen fractures.
- **Data Analysis:**
  - **Tensile Strength:** The maximum stress the material can withstand before breaking.
  - **Elongation at Break:** The percentage increase in length that the material undergoes before breaking.
  - **Young's Modulus:** A measure of the material's stiffness, calculated from the initial linear portion of the stress-strain curve.

## Dynamic Mechanical Analysis (DMA)

DMA is used to study the viscoelastic properties of materials as a function of temperature and frequency.

- **Instrument:** A dynamic mechanical analyzer is used.
- **Specimen Preparation:** Rectangular film or bar specimens are prepared from the PLLA/plasticizer blend.
- **Testing Procedure:** The specimen is subjected to a sinusoidal stress (or strain), and the resulting strain (or stress) is measured. The temperature is ramped over a specified range, typically including the glass transition temperature ( $T_g$ ) of the material.
- **Data Analysis:**

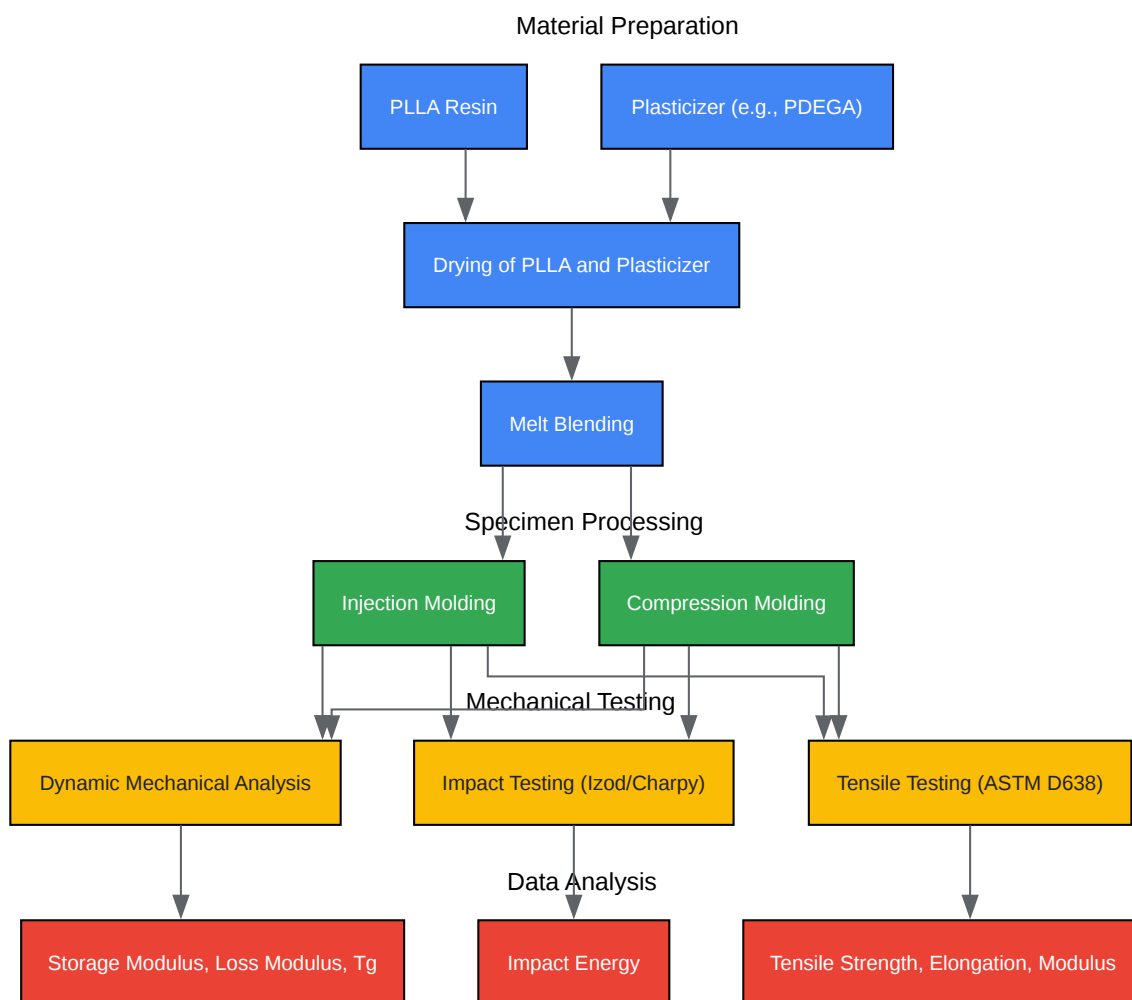
- Storage Modulus ( $E'$ ): Represents the elastic portion of the material's response. A drop in  $E'$  indicates the glass transition.
- Loss Modulus ( $E''$ ): Represents the viscous portion of the material's response. A peak in  $E''$  is often used to determine the  $T_g$ .
- Tan Delta ( $\delta$ ): The ratio of the loss modulus to the storage modulus ( $E''/E'$ ). The peak of the  $\tan \delta$  curve is another common method to determine the  $T_g$ . The addition of a plasticizer typically lowers the  $T_g$  of PLLA.[1]

## Impact Strength Testing

Impact strength measures a material's ability to resist fracture under a sudden applied load.

- Standard: Izod (ASTM D256) or Charpy (ASTM D6110) impact tests are commonly used.
- Specimen Preparation: Rectangular bar specimens, often with a V-notch, are prepared.
- Testing Procedure (Izod): The specimen is clamped vertically as a cantilever beam and struck by a swinging pendulum.
- Testing Procedure (Charpy): The specimen is supported as a simple beam and struck in the middle by a swinging pendulum.
- Data Analysis: The impact strength is calculated as the energy absorbed by the specimen during fracture, divided by the cross-sectional area of the specimen.

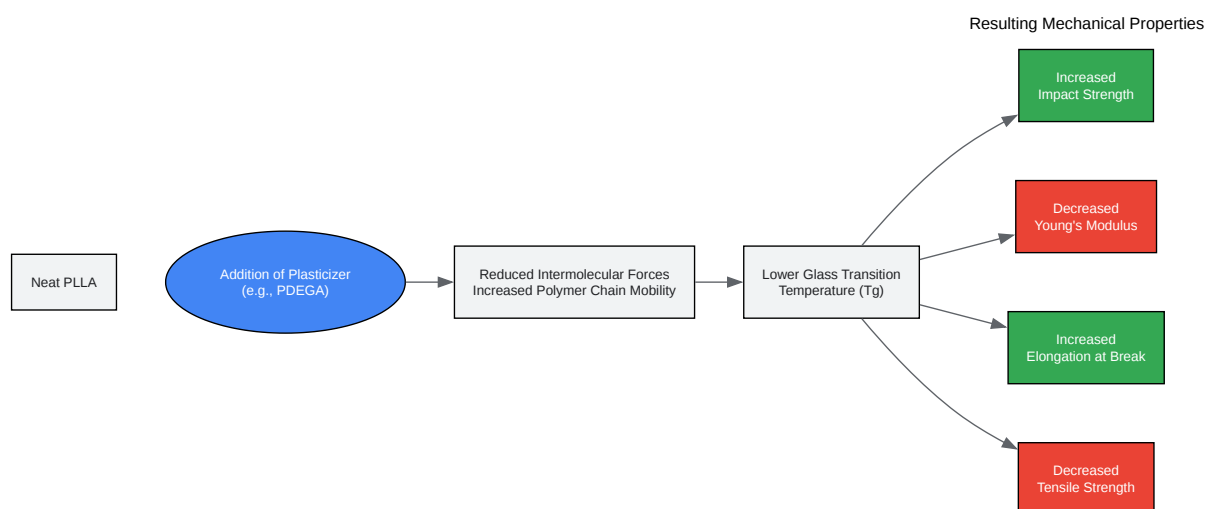
## Mandatory Visualization



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Caption: Experimental workflow for preparing and testing plasticized PLLA.





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Caption: Effect of plasticizers on PLLA's mechanical properties.

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## References

- 1. researchgate.net [researchgate.net]

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